

Mianserin Hydrochloride: A Comprehensive Pharmacological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mianserin Hydrochloride

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Introduction

Mianserin Hydrochloride is a tetracyclic antidepressant (TeCA) primarily utilized in the treatment of depressive illness, including depression associated with anxiety.^{[1][2][3]} Chemically, it is (±)-2-methyl-1,2,3,4,10,14b-hexahydrodibenzo[c,f]pyrazino[1,2-a]azepine hydrochloride.^[4] Unlike typical tricyclic antidepressants (TCAs), mianserin possesses a unique pharmacological profile characterized by a lack of significant anticholinergic activity and a distinct mechanism of action that does not primarily involve the inhibition of neurotransmitter reuptake.^{[1][5][6]} This guide provides an in-depth examination of its pharmacological properties, supported by quantitative data, detailed experimental methodologies, and visual representations of its operational pathways.

Chemical and Physical Properties

Mianserin Hydrochloride is the hydrochloride salt of mianserin.^[7] It is a racemic mixture.^{[8][9]}

Property	Value	Source
IUPAC Name	5-methyl-2,5-diazatetracyclo[13.4.0.0.0 ² , ⁷ .0 ⁸ , ¹³]nonadeca-1(19),8,10,12,15,17-hexaene;hydrochloride	[10]
Molecular Formula	C ₁₈ H ₂₁ ClN ₂	[10][11]
Molecular Weight	300.83 g/mol	[8]
CAS Number	21535-47-7	[4][10]
PubChem CID	68551	[10]

Pharmacodynamics

The therapeutic effects of mianserin are attributed to its complex interactions with multiple neurotransmitter systems, primarily through receptor antagonism rather than reuptake inhibition.[12][13]

Mechanism of Action

Mianserin's primary mechanism involves the blockade of presynaptic α_2 -adrenergic autoreceptors.[14][15] These receptors normally function as an inhibitory feedback mechanism, reducing the release of norepinephrine (NE).[13] By antagonizing these receptors, mianserin disinhibits norepinephrine release, leading to increased noradrenergic neurotransmission in the synaptic cleft.[13][14][15] This action is considered a novel antidepressant mechanism, independent of direct norepinephrine reuptake blockade.[14]

Furthermore, mianserin is a potent antagonist at several serotonin (5-HT) receptor subtypes, including 5-HT_{2a}, 5-HT_{2c}, and 5-HT₃ receptors.[13][14] The blockade of these receptors contributes to its antidepressant and anxiolytic properties.[13] Mianserin also exhibits strong antagonism of histamine H₁ receptors, which accounts for its prominent sedative effects.[4][13][14] Notably, it has a very low affinity for muscarinic acetylcholine receptors, resulting in a near absence of anticholinergic side effects commonly seen with TCAs.[1][4]

Receptor Binding Profile

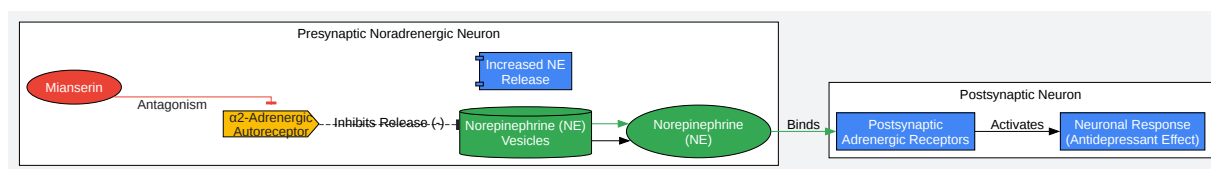
The affinity of **Mianserin Hydrochloride** for various neurotransmitter receptors has been quantified through in vitro binding assays. The equilibrium dissociation constant (K_i) is a measure of this affinity, where a lower value indicates stronger binding.

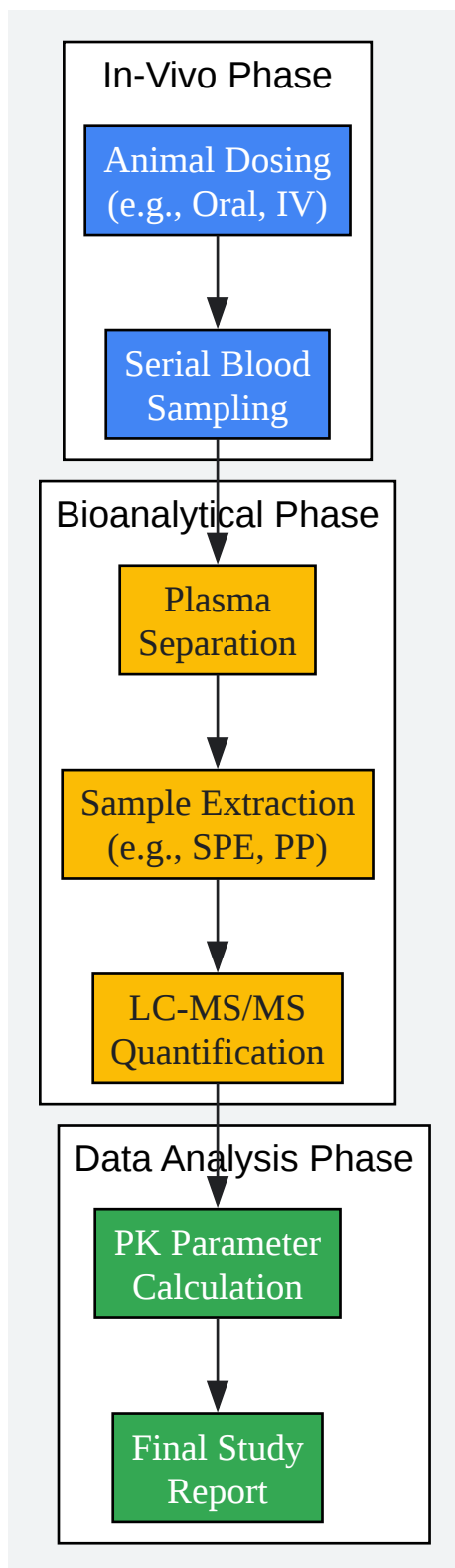
Receptor	K _i (nM)
Histamine H ₁	1
Serotonin 5-HT _{2a}	2.5
Serotonin 5-HT _{2c}	3.2
Adrenergic α ₂	4.1
Serotonin 5-HT _{1o}	21
Serotonin 5-HT ₆	40
Adrenergic α ₁	45
Serotonin 5-HT ₇	65
Serotonin 5-HT _{1a}	110
Dopamine D ₂	320
Serotonin 5-HT ₃	490
κ-Opioid	1700

Note: Data compiled from multiple sources. The exact values may vary depending on the experimental conditions.[\[4\]](#)[\[6\]](#)

Signaling Pathway Visualization

The following diagram illustrates the primary mechanism of action of mianserin at the neuronal synapse.





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- To cite this document: BenchChem. [Mianserin Hydrochloride: A Comprehensive Pharmacological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7790879#pharmacological-profile-of-mianserin-hydrochloride]

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